

Application Notes and Protocols for N-(3-aminopropyl)caprolactam

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Compound of Interest

Compound Name: 2*H*-Azepin-2-one, 1-(3-aminopropyl)hexahydro-

Cat. No.: B1265785

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and stability assessment of N-(3-aminopropyl)caprolactam (CAS No. 24566-95-8). Adherence to these protocols is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Property	Value
Chemical Name	N-(3-aminopropyl)caprolactam
Synonyms	1-(3-Aminopropyl)hexahydro-2H-azepin-2-one, N-(3-Aminopropyl)- ϵ -caprolactam
CAS Number	24566-95-8
Molecular Formula	C ₉ H ₁₈ N ₂ O
Molecular Weight	170.25 g/mol
Appearance	White to off-white solid or liquid
Solubility	Soluble in polar solvents
Boiling Point	90-95 °C @ 1 x 10 ⁻³ Torr; 326 °C @ 760 mmHg
Flash Point	150.9 °C
Density	1.004 g/cm ³

Hazard Identification and Safety Precautions

N-(3-aminopropyl)caprolactam is classified as harmful and an irritant. Appropriate personal protective equipment (PPE) should be worn at all times when handling this compound.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.

- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield (EN 166).
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.

Handling and Storage

Proper handling and storage are essential to maintain the quality and stability of N-(3-aminopropyl)caprolactam.

Handling

- Handle in a well-ventilated chemical fume hood.
- Avoid generation of dust and aerosols.

- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge.
- Wash hands thoroughly after handling.

Storage

Condition	Recommendation
Temperature	4°C
Light	Protect from light
Container	Store in a tightly closed, original container.
Incompatibilities	Avoid strong oxidizing agents. The amino group may react with aldehydes, ketones, and esters. The lactam ring can be susceptible to hydrolysis under strong acidic or basic conditions.
Storage Location	Store in a dry, cool, and well-ventilated place. Store locked up.

Experimental Protocols

Protocol for a General Stability Study

This protocol outlines a general procedure to assess the stability of N-(3-aminopropyl)caprolactam under various environmental conditions.

Objective: To determine the stability of N-(3-aminopropyl)caprolactam under specified storage conditions over a set period.

Materials:

- N-(3-aminopropyl)caprolactam
- Calibrated stability chambers
- Appropriate analytical instrumentation (e.g., HPLC-UV, LC-MS)

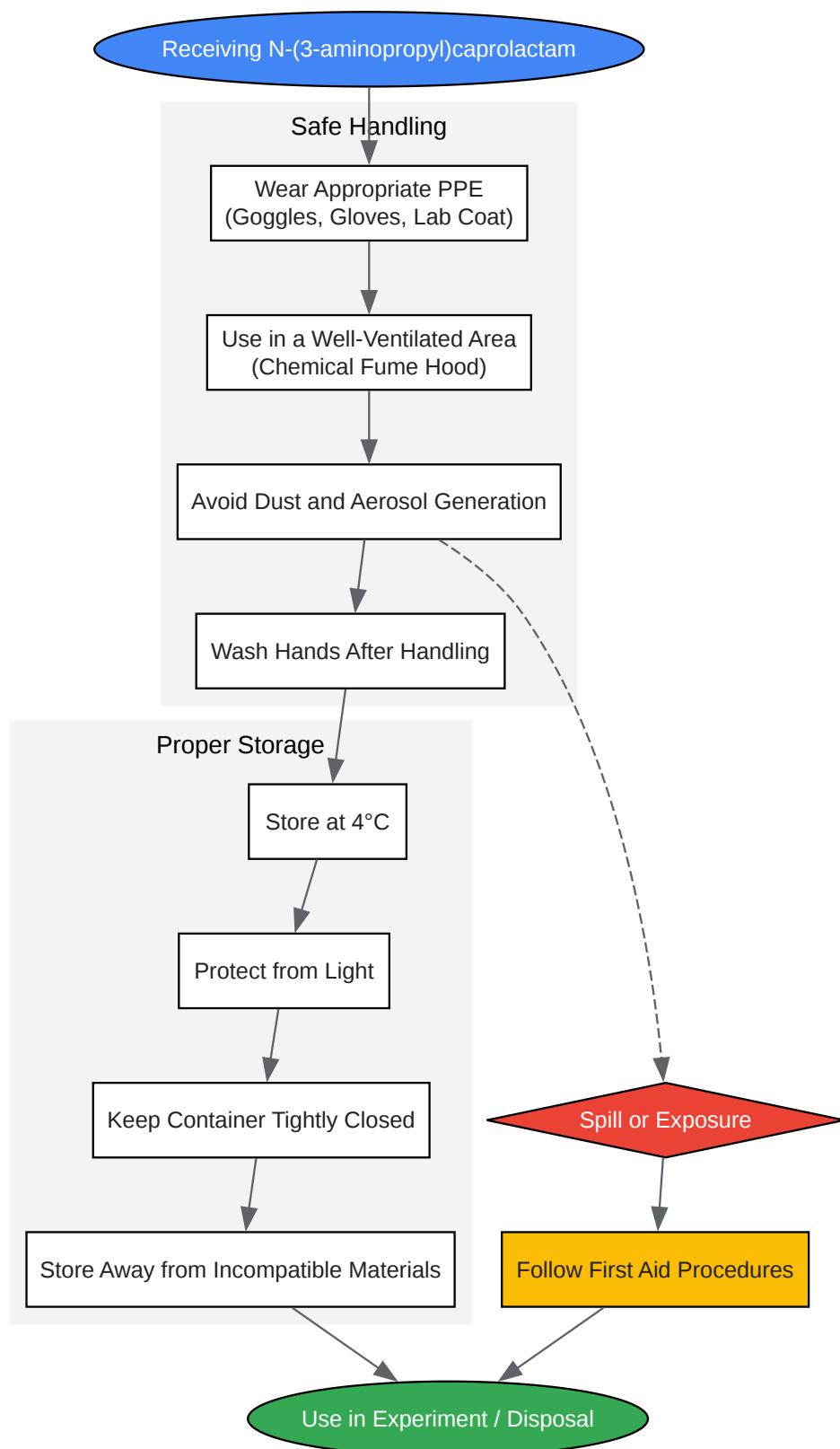
- Volumetric flasks and pipettes
- Suitable solvent for analysis (e.g., acetonitrile, methanol)

Procedure:

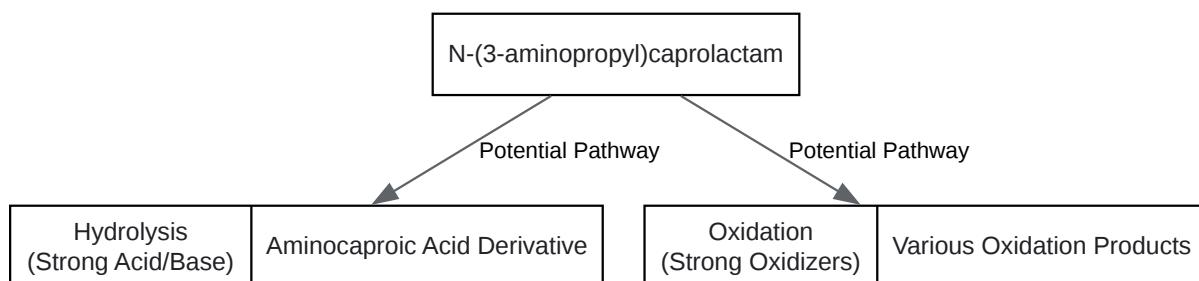
- Sample Preparation:
 - Accurately weigh N-(3-aminopropyl)caprolactam into appropriate containers for each time point and storage condition.
 - Prepare an initial (T=0) sample for immediate analysis to serve as the baseline.
- Storage Conditions:
 - Place samples in stability chambers set to the desired conditions. Recommended long-term and accelerated conditions are based on ICH guidelines:
 - Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Include a condition based on the recommended storage: 4°C , protected from light.
- Time Points:
 - Pull samples for analysis at predetermined time points. For an accelerated study, typical time points are 0, 1, 3, and 6 months. For a long-term study, time points could be 0, 3, 6, 9, 12, 18, 24, and 36 months.
- Analytical Method:
 - Develop and validate a stability-indicating analytical method (e.g., HPLC) capable of separating the parent compound from potential degradation products.
 - At each time point, dissolve the stored sample in a suitable solvent to a known concentration.

- Analyze the samples using the validated analytical method.
- Data Analysis:
 - Quantify the amount of N-(3-aminopropyl)caprolactam remaining at each time point.
 - Identify and quantify any degradation products.
 - Assess any changes in physical appearance (e.g., color, clarity).
 - Determine the shelf-life based on the time it takes for the concentration of the active substance to decrease to a predefined limit (e.g., 95% of the initial concentration).

Visualizations

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Caption: Workflow for the safe handling and storage of N-(3-aminopropyl)caprolactam.



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Caption: Potential degradation pathways for N-(3-aminopropyl)caprolactam.

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References

- 1. 1-(3-Aminopropyl)azepan-2-one | 24566-95-8 [sigmaaldrich.com]
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